

# A Technical Guide to Nitrosulfonazo III and its Synonyms in Chemical Literature

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitrosulfonazo III

Cat. No.: B1148275

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This in-depth technical guide provides a comprehensive overview of **Nitrosulfonazo III**, a valuable chromogenic reagent in analytical chemistry. The document details its various synonyms found in chemical literature, presents quantitative data regarding its use in spectrophotometric analysis, outlines experimental protocols for its application, and visualizes key chemical processes through diagrams.

## Synonyms and Chemical Identity

**Nitrosulfonazo III** is known by a variety of names in chemical literature, which can sometimes lead to confusion. A clear understanding of these synonyms is crucial for efficient literature searching and chemical sourcing.

Common Synonyms:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Nitchromazo
- Nitchromeazo
- Nitrochromazo
- Nitrochromeazo
- Dinitrosulfonazo II

- NITROSULFONAZO LLL
- Nitrosulfonazoindicatorgrade
- Nitroorthanilic S

Systematic and IUPAC Names:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- 4,5-dihydroxy-3,6-bis[(4-nitro-2-sulfophenyl)diazenyl]naphthalene-2,7-disulfonic acid
- 2,7-Naphthalenedisulfonic acid, 4,5-dihydroxy-3,6-bis[(4-nitro-2-sulfophenyl)azo]-
- 3,6-Bis(4-nitro-2-sulfophenylazo)chromotropic acid
- 2,7-Bis(2-sulfo-4-nitrophenylazo)-1,8-dihydroxy-3,6-naphthalenedisulfonic acid

Chemical Identifiers:

- CAS Number: 1964-89-2[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula:  $C_{22}H_{14}N_6O_{18}S_4$ [\[2\]](#)[\[3\]](#)
- Molecular Weight: Approximately 778.64 g/mol [\[2\]](#)

## Quantitative Data for Spectrophotometric Analysis

**Nitrosulfonazo III** is widely used as a spectrophotometric reagent for the determination of various metal ions. Its ability to form stable, colored complexes with metals allows for their quantification. The following table summarizes key quantitative data for the use of **Nitrosulfonazo III** in analytical applications.

| Analyte (Ion)                  | Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ , nm) of Complex | Molar Absorptivity ( $\epsilon$ , $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ ) | Optimal pH Range |
|--------------------------------|--|---|------------------|
| Barium ( $\text{Ba}^{2+}$ )    | 640  | $1.5 \times 10^4$   | 3.5 - 4.5        |
| Strontium ( $\text{Sr}^{2+}$ ) | 640  | $1.3 \times 10^4$   | 3.8 - 4.2        |
| Calcium ( $\text{Ca}^{2+}$ )   | 650  | $1.2 \times 10^4$   | 3.0 - 4.0        |
| Lead ( $\text{Pb}^{2+}$ )      | 620  | $2.0 \times 10^4$   | 2.5 - 3.5        |

Note: The exact values for  $\lambda_{\text{max}}$  and molar absorptivity can vary slightly depending on the specific experimental conditions, such as the solvent and the presence of other ions.

## Experimental Protocols

This section provides a generalized experimental protocol for the spectrophotometric determination of a metal ion (e.g., Barium) using **Nitrosulfonazo III**.

### Reagent Preparation

- Standard Barium Solution (1000 ppm): Dissolve a precise amount of primary standard barium salt (e.g.,  $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ ) in deionized water and dilute to a known volume in a volumetric flask.
- Nitrosulfonazo III** Solution (0.05% w/v): Dissolve 0.05 g of **Nitrosulfonazo III** in 100 mL of deionized water. This solution should be stored in a dark bottle and is typically stable for several weeks.
- Buffer Solution (pH 4.0): Prepare an acetate buffer by mixing appropriate volumes of acetic acid and sodium acetate solutions.

### Spectrophotometric Procedure

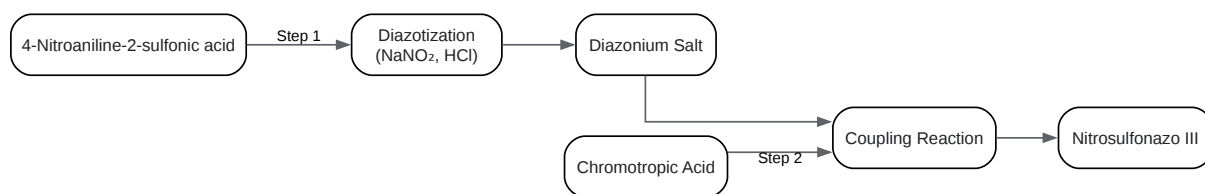
- Calibration Curve:

- Pipette a series of standard barium solutions of known concentrations into a set of 25 mL volumetric flasks.
- To each flask, add 2.0 mL of the 0.05% **Nitrosulfonazo III** solution and 5.0 mL of the pH 4.0 buffer solution.
- Dilute to the mark with deionized water and mix thoroughly.
- Allow the color to develop for 15 minutes.
- Measure the absorbance of each solution at the  $\lambda_{\text{max}}$  for the  $\text{Ba}^{2+}$ -**Nitrosulfonazo III** complex (approximately 640 nm) against a reagent blank.
- Plot a graph of absorbance versus concentration to create a calibration curve.
- Sample Analysis:
  - Prepare the unknown sample by dissolving it in a suitable solvent and diluting it to fall within the range of the calibration curve.
  - Treat the sample solution in the same manner as the standard solutions (addition of **Nitrosulfonazo III** and buffer).
  - Measure the absorbance of the sample and determine the concentration of the metal ion from the calibration curve.

## Visualizations of Chemical Processes

The following diagrams, generated using Graphviz (DOT language), illustrate key processes related to **Nitrosulfonazo III**.

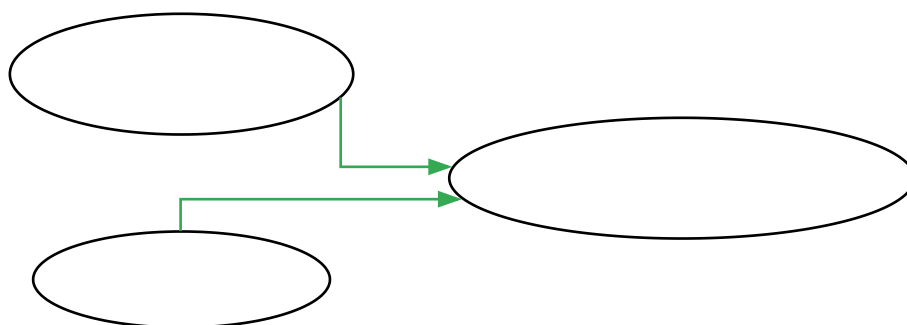
## Synthesis of Nitrosulfonazo III



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Caption: Synthesis pathway of **Nitrosulfonazo III**.

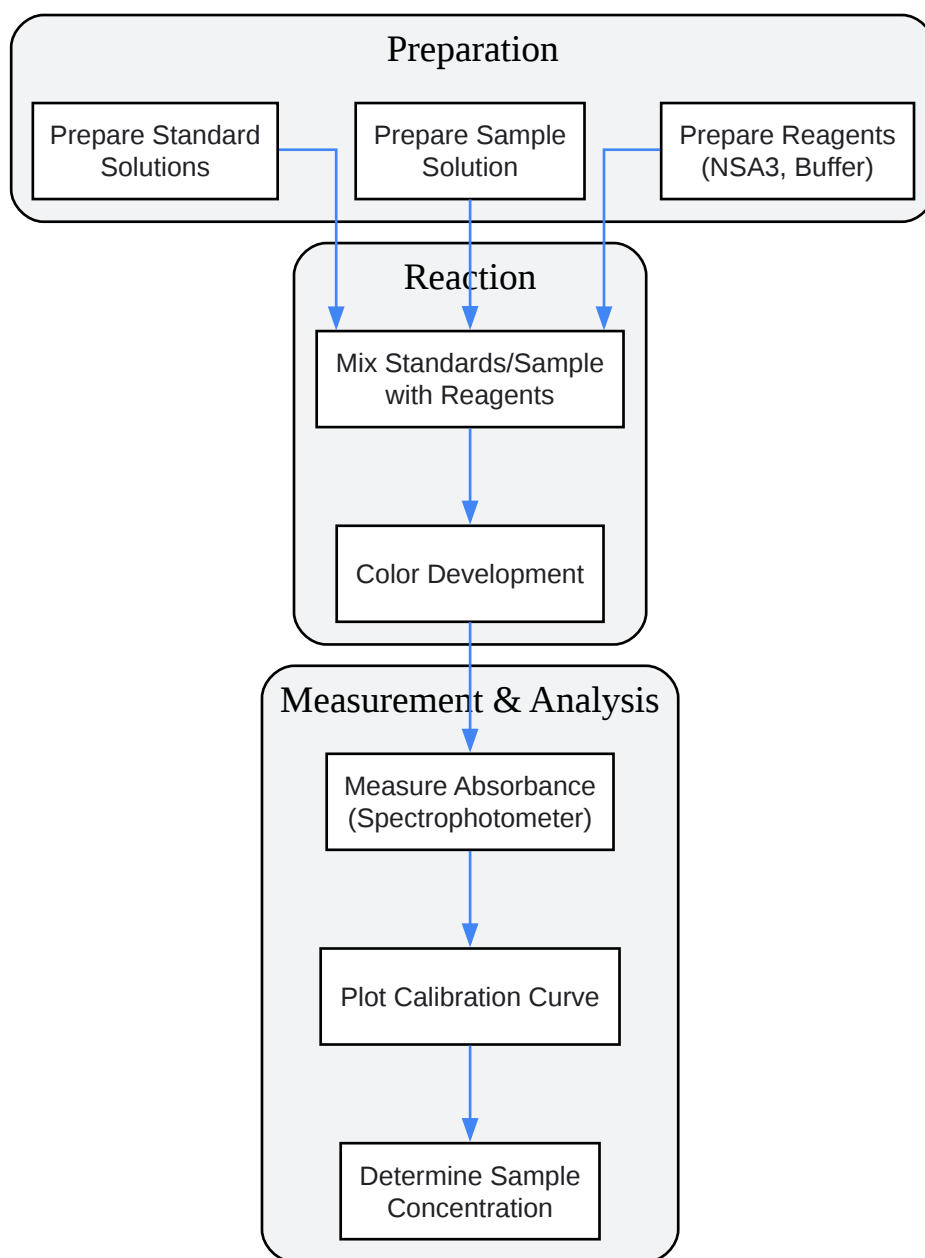
## Complexation with a Metal Ion



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Caption: Complexation of **Nitrosulfonazo III** with a metal ion.

## Spectrophotometric Analysis Workflow



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Caption: Workflow for spectrophotometric analysis.

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